

An In-depth Technical Guide to the Physical Properties of Neopentyl Tosylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neopentyl tosylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **neopentyl tosylate**, with a focus on its melting and boiling points. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis, offering detailed experimental protocols and a summary of key data.

Physical Properties of Neopentyl Tosylate

Neopentyl tosylate, also known by its IUPAC name 2,2-dimethylpropyl 4-methylbenzenesulfonate, is a key intermediate in organic synthesis. Its physical properties are crucial for its handling, purification, and application in various chemical reactions.

Data Summary

The known physical properties of **neopentyl tosylate** are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	2,2-dimethylpropyl 4-methylbenzenesulfonate	[1]
Synonyms	Neopentyl p-toluenesulfonate, 2,2-dimethylpropyl tosylate	[1]
Molecular Formula	C ₁₂ H ₁₈ O ₃ S	[1]
Molecular Weight	242.34 g/mol	[1]
Boiling Point	338 °C at 760 mmHg	[2]
Melting Point	Not explicitly found in searched literature	

Note: While a boiling point has been reported, a specific, experimentally determined melting point for **neopentyl tosylate** was not found in the reviewed literature. It is recommended that this property be determined experimentally if required for a specific application.

Experimental Protocols

This section provides detailed methodologies for the synthesis of **neopentyl tosylate** and the experimental determination of its key physical properties.

Synthesis of Neopentyl Tosylate

The synthesis of **neopentyl tosylate** is typically achieved through the reaction of neopentyl alcohol with p-toluenesulfonyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Materials:

- Neopentyl alcohol (2,2-dimethyl-1-propanol)
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine or triethylamine (anhydrous)

- Dichloromethane (DCM, anhydrous)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve neopentyl alcohol (1.0 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add pyridine or triethylamine (1.5 equivalents) to the stirred solution.
- To this mixture, add p-toluenesulfonyl chloride (1.2 equivalents) portion-wise, ensuring the temperature remains at 0 °C.
- Continue stirring the reaction mixture at 0 °C for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of cold deionized water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with cold 1 M HCl (if pyridine is used), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **neopentyl tosylate**.
- The crude product can be further purified by recrystallization or column chromatography.

Determination of Melting Point

The melting point of a solid organic compound is a critical indicator of its purity. The following is a general procedure for determining the melting point using a capillary melting point apparatus.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **neopentyl tosylate** is completely dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range).
- For a pure compound, the melting range should be narrow (typically 0.5-2 °C).

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The following micro-boiling point determination method is suitable for small sample quantities.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Rubber band or wire for attaching the capillary tube to the thermometer

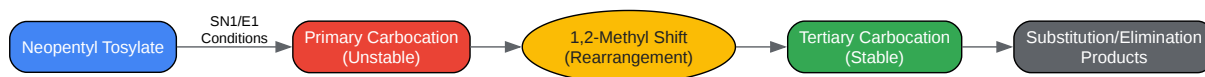
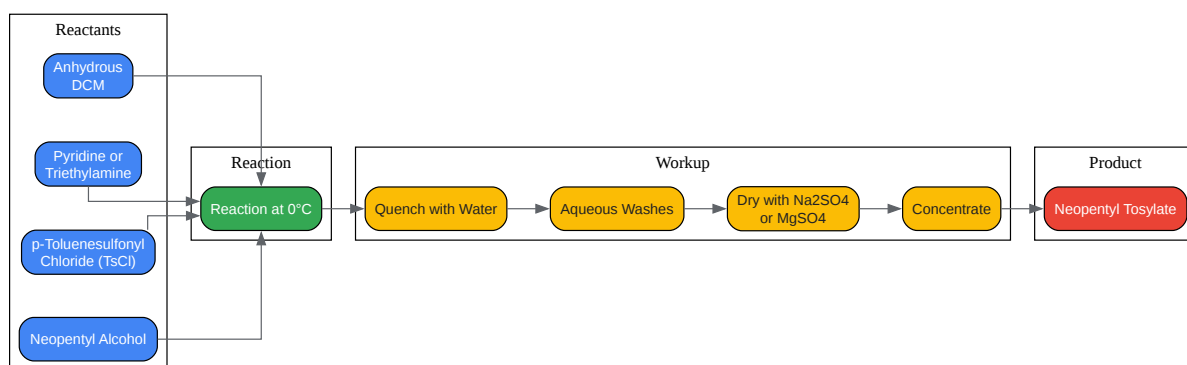
Procedure:

- Place a small amount (a few drops) of **neopentyl tosylate** into a small test tube.
- Place a capillary tube, with its sealed end up, inside the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath.
- Heat the bath gradually while stirring. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. Record this temperature.

Visualizations

Synthesis of Neopentyl Tosylate Workflow

The following diagram illustrates the general workflow for the synthesis of **neopentyl tosylate** from neopentyl alcohol.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Neopentyl Tosylate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1607095#physical-properties-like-melting-and-boiling-point-of-neopentyl-tosylate>]

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